

# Technical Guide: Molecular Weight & Exact Mass Determination for

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## Compound of Interest

Compound Name: C14H20ClNS

CAS No.: 479485-40-0

Cat. No.: B2659298

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## Executive Summary

In drug development, the distinction between Molecular Weight (MW) and Exact Mass is not merely semantic—it is the difference between correct dosing and correct identification.

The empirical formula

presents a specific analytical case often encountered in medicinal chemistry: it represents either a neutral chlorinated organic molecule or, more commonly, the hydrochloride salt of a tertiary amine drug candidate (

).

This guide provides the definitive calculation workflow for

, establishing the standard for gravimetric preparation (dosing/stock solutions) and spectrometric validation (HRMS/LC-MS).

## Theoretical Foundations

### The Two Mass Paradigms

To ensure data integrity across the drug discovery pipeline, researchers must apply the correct mass definition to the correct workflow.

Parameter	Definition	Application	Criticality
Molecular Weight (MW)	The weighted average mass of all natural isotopes based on terrestrial abundance.	Gravimetric: Weighing powders, calculating Molarity ( ), preparing stock solutions.	Using Exact Mass here leads to concentration errors of ~0.1–0.5%.
Exact Mass (Monoisotopic)	The mass of the molecule containing only the most abundant isotope of each element ( ).	Spectrometric: HRMS identification, elemental composition confirmation, impurity profiling.	Essential for matching peaks within <5 ppm error.

## The "Salt" Context

While

can exist as a covalent neutral molecule (e.g., 4-[3-Chloro-4-(thiolan-3-yl)phenyl]butan-1-amine), in a pharmaceutical context, this formula frequently denotes the Hydrochloride Salt of a base with formula

[1]

- Stoichiometry:
- Mass Spec Implication: In ESI+ (Electrospray Ionization), the salt dissociates. You will detect the protonated free base corresponding to , not the intact salt. The Chlorine will be lost as a counter-ion ( ), unless analyzing in negative mode or using specific adduct settings.

## The Calculation Engine

## Reference Data (IUPAC & NIST Standards)

The following values are derived from the latest IUPAC Commission on Isotopic Abundances and Atomic Weights.

Element	Symbol	Standard Atomic Weight (Average)	Most Abundant Isotope	Monoisotopic Mass (Da)	Isotopic Abundance
Carbon	C				
Hydrogen	H				
Chlorine	Cl				
Nitrogen	N				
Sulfur	S				

### Calculation 1: Average Molecular Weight (Gravimetric)

Use this value for weighing samples.

### Calculation 2: Monoisotopic Exact Mass (HRMS)

Use this value for Mass Spectrometry database matching.

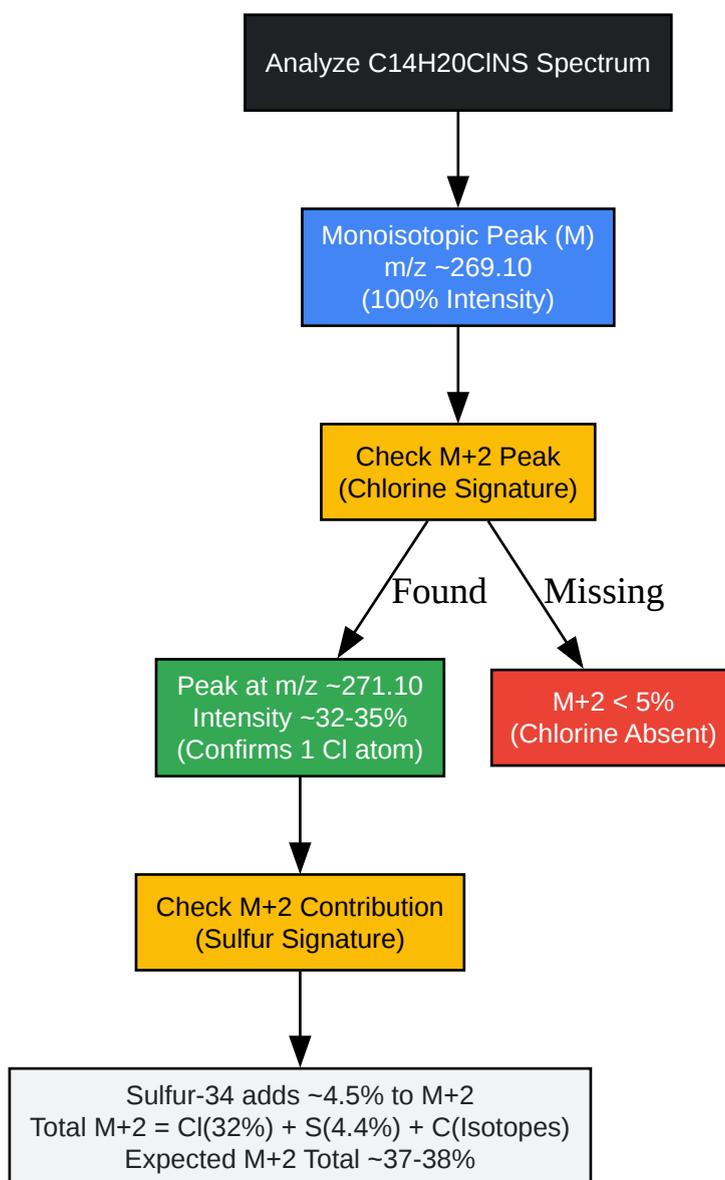
## Mass Spectrometry Visualization & Logic

The presence of Chlorine (

) and Sulfur (

) creates a unique isotopic signature. A single Chlorine atom introduces a distinct "M+2" peak at approximately 32% intensity relative to the base peak, due to the natural abundance of

### Isotopic Pattern Logic (DOT Diagram)



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Figure 1: Isotopic signature analysis workflow. The combination of Cl and S creates a robust M+2 diagnostic peak used to validate the formula.

## Experimental Validation Protocol

To confirm the identity of a synthesized batch of

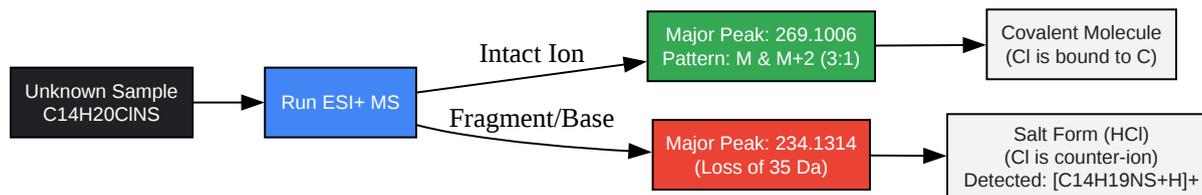
, the following LC-MS/MS protocol is recommended. This protocol differentiates between the salt form and the covalent molecule.

## Protocol: High-Resolution Mass Spectrometry (HRMS)

Objective: Validate elemental composition < 3 ppm error.

- Sample Preparation:
  - Dissolve 0.1 mg of sample in 1 mL of Methanol (HPLC grade).
  - Dilute 1:100 with  
Formic Acid in Water/Acetonitrile (50:50).
- Instrumentation: Q-TOF or Orbitrap MS.
- Source Conditions (ESI+):
  - Spray Voltage: 3.5 kV.
  - Capillary Temp: 320°C.
- Data Acquisition:
  - Scan Range: 100–1000
  - Resolution: > 30,000 FWHM.[\[1\]](#)[\[2\]](#)

## Decision Matrix: Salt vs. Covalent



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Figure 2: Differentiating between a neutral chlorinated molecule and an HCl salt using ESI+ ionization behavior.

## References

- IUPAC Commission on Isotopic Abundances and Atomic Weights. (2024). Standard Atomic Weights. International Union of Pure and Applied Chemistry.[3] [[Link](#)]
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## Sources

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- [2. Atomic Weights and Isotopic Compositions for Sulfur \[physics.nist.gov\]](#)
- [3. atomic weights of most chemical elements aren't constant lupac | Chemistry World \[chemistryworld.com\]](#)
- [4. 4-\[3-Chloro-4-\(thiolan-3-yl\)phenyl\]butan-1-amine | C<sub>14</sub>H<sub>20</sub>CINS | CID 117428101 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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